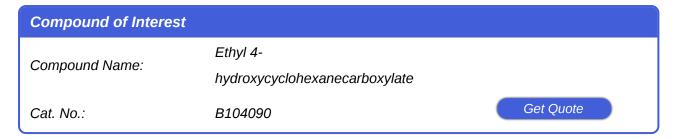


An In-depth Technical Guide to the Physical Properties of Ethyl 4Hydroxycyclohexanecarboxylate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **ethyl 4-hydroxycyclohexanecarboxylate**. The information is curated for researchers, scientists, and professionals in drug development who require precise data for modeling, synthesis, and formulation. This document presents quantitative data in a structured format, outlines general experimental protocols for property determination, and includes a conceptual workflow for physical characterization.

Core Physical and Chemical Properties

Ethyl 4-hydroxycyclohexanecarboxylate is a cycloaliphatic ester that exists as a mixture of cis and trans isomers. It is a colorless to light yellow liquid and finds applications as a pharmaceutical intermediate and in the synthesis of other chemicals.[1]

Summary of Quantitative Data

The physical properties of **ethyl 4-hydroxycyclohexanecarboxylate** are summarized in the table below. It is important to note that some reported values may correspond to a mixture of cis and trans isomers, while others may be for a specific isomer.



Property	Value	Notes and Citations
Molecular Formula	С9Н16О3	[1][2][3][4]
Molecular Weight	172.22 g/mol	[1][2][3][4]
Appearance	Colorless to light yellow liquid	[3]
Boiling Point	127-134 °C at 0.1 mmHg[1][2] [3]144 °C at 12 mmHg (trans isomer)[5]251.4 °C at 760 mmHg	[6]
Density	1.068 g/mL at 25 °C[2][3]1.093 g/cm ³ [6]	
Refractive Index	n20/D 1.466	[2][3]
Flash Point	113 °C (235.4 °F) - closed cup[2]>110 °C (>230 °F)	[3]
Solubility	Not miscible or difficult to mix in water.[1][3]	
рКа	14.98 ± 0.40 (Predicted)	[3]
CAS Number	17159-80-7 (mixture of cis and trans)[1][2][4]3618-04-0 (trans isomer)	[6]

Experimental Protocols for Physical Property Determination

The following are generalized methodologies for determining the key physical properties of liquid compounds like **ethyl 4-hydroxycyclohexanecarboxylate**. These protocols are based on standard laboratory techniques.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For pressure-sensitive compounds or high-boiling liquids, vacuum distillation is



employed.

 Apparatus: A distillation apparatus consisting of a round-bottom flask, a distillation head with a thermometer, a condenser, and a receiving flask. A vacuum pump and a manometer are required for vacuum distillation.

Procedure:

- A sample of the compound is placed in the round-bottom flask with boiling chips.
- The apparatus is assembled, and if performing a vacuum distillation, the system is evacuated to the desired pressure.
- The flask is heated gently.
- The temperature is recorded when the liquid is boiling and the vapor condensate is in equilibrium with the vapor, as indicated by a stable temperature reading on the thermometer.

Determination of Density

Density is the mass per unit volume of a substance.

- Apparatus: A pycnometer (a flask with a specific volume) and an analytical balance.
- Procedure:
 - The empty pycnometer is weighed.
 - The pycnometer is filled with the sample liquid, ensuring no air bubbles are present.
 - The filled pycnometer is weighed.
 - The density is calculated by dividing the mass of the liquid by the volume of the pycnometer.

Determination of Refractive Index



The refractive index is a measure of how much the path of light is bent, or refracted, when it enters a material.

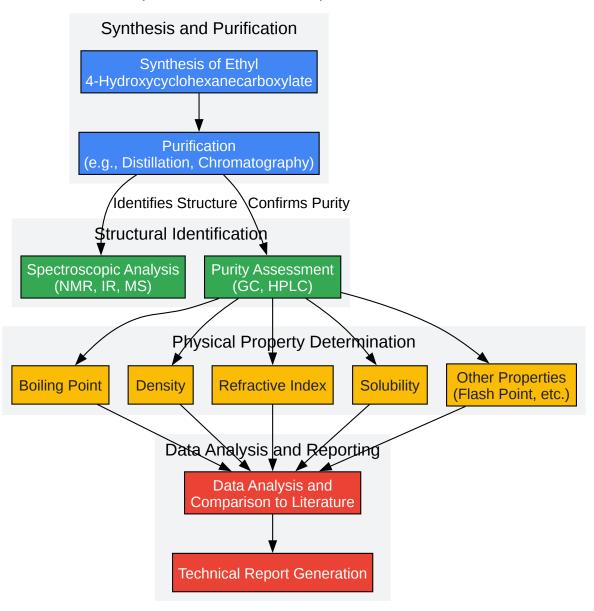
- Apparatus: A refractometer (e.g., an Abbé refractometer).
- Procedure:
 - A few drops of the sample are placed on the prism of the refractometer.
 - The prism is closed, and the user looks through the eyepiece.
 - The controls are adjusted to bring the dividing line between the light and dark fields into sharp focus at the crosshairs.
 - The refractive index is read from the instrument's scale.

Conceptual Workflow for Physical Characterization

The following diagram illustrates a logical workflow for the physical and chemical characterization of a compound such as **ethyl 4-hydroxycyclohexanecarboxylate**.



Conceptual Workflow for Compound Characterization



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Caption: A flowchart illustrating the general steps involved in the synthesis, purification, identification, and physical property characterization of a chemical compound.

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